

Technical Support Center: Optochin (Ethylhydrocupreine) Susceptibility Testing

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Compound of Interest

Compound Name: *Ethylhydrocupreine*

Cat. No.: *B1217857*

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This guide provides troubleshooting assistance and frequently asked questions (FAQs) for the optochin susceptibility test, a key method for the presumptive identification of *Streptococcus pneumoniae*.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the optochin test?

The optochin test differentiates *Streptococcus pneumoniae* from other alpha-hemolytic streptococci.^{[1][2]} Optochin, also known as **ethylhydrocupreine** hydrochloride, is a quinine derivative that selectively inhibits the growth of *S. pneumoniae* at low concentrations.^{[3][4][5]} It disrupts the bacterial cell membrane, causing changes in surface tension and leading to cell lysis.^[6] This results in a measurable zone of inhibition around an optochin-impregnated disk on an agar plate.^{[4][7]} Other alpha-hemolytic streptococci, often referred to as viridans streptococci, are typically resistant to optochin and will grow up to the edge of the disk.^{[2][8]}

Q2: I have a zone of inhibition, but it is smaller than 14mm. What does this mean?

A zone of inhibition less than 14mm is considered an equivocal or intermediate result and requires further confirmatory testing.^{[2][3][9][10]} While a zone of ≥ 14 mm is a strong presumptive indicator for *S. pneumoniae*, some strains may show smaller zones. Additionally, some viridans streptococci can produce small zones of inhibition, potentially leading to a false-positive result.^[6] In such cases, a bile solubility test should be performed to confirm the identification of *S. pneumoniae*.^{[2][3][9]}

Q3: I expected a zone of inhibition, but there is none (a resistant result). What could have gone wrong?

Several factors can lead to a false-negative (resistant) result where an *S. pneumoniae* isolate fails to show a zone of inhibition:

- Incorrect Incubation Conditions: Incubation in high concentrations of CO₂ can lead to smaller or absent zones of inhibition.[\[6\]](#) While a CO₂-enriched environment is necessary for the growth of some *S. pneumoniae* isolates, excessive levels can interfere with the test.[\[6\]\[9\]](#)
- Choice of Agar: The type and manufacturer of the blood agar can influence the size of the inhibition zone by up to 2mm.[\[11\]\[12\]](#) Using media other than 5% sheep blood agar is not recommended as it can result in smaller zones and ambiguous results.[\[9\]\[13\]](#)
- Incubation Time: Shortening the incubation time can lead to false-negative results.[\[11\]\[12\]](#) An incubation period of 18-24 hours is recommended.[\[3\]\[6\]](#)
- Optochin-Resistant *S. pneumoniae*: Although uncommon, optochin-resistant strains of *S. pneumoniae* have been reported.[\[3\]\[4\]\[6\]](#) If you suspect the isolate is *S. pneumoniae* despite a resistant result, a confirmatory test like bile solubility is necessary.[\[6\]](#)
- Scanty Growth: Poor or scanty growth of the organism on the plate can make the interpretation of the zone of inhibition difficult.[\[6\]](#)

Q4: Can I use any type of blood agar for the optochin test?

No, the use of 5% sheep blood agar is strongly recommended for reliable results.[\[9\]\[13\]](#)

Different formulations of agar can affect the diffusion of optochin and the growth of the bacteria, potentially leading to inaccurate zone sizes and false-negative results.[\[11\]\[12\]](#)

Data Presentation

Table 1: Interpretation of Optochin Test Results

Zone of Inhibition Diameter (6mm, 5µg disk)	Interpretation	Recommended Action
≥ 14 mm	Sensitive	Presumptively identify as <i>Streptococcus pneumoniae</i> . ^[3] ^[6] ^[7]
< 14 mm	Intermediate/Equivocal	Perform a confirmatory test, such as the bile solubility test. ^[2] ^[3] ^[9]
No zone of inhibition	Resistant	Report as not <i>S. pneumoniae</i> . If morphology is highly suggestive of <i>S. pneumoniae</i> , consider confirmatory testing for rare optochin-resistant strains. ^[3] ^[6]

Table 2: Key Experimental Parameters

Parameter	Recommendation	Rationale
Culture Medium	5% Sheep Blood Agar	Ensures proper growth and reliable zone sizes.[9][13]
Inoculum	Confluent lawn from 3-4 well-isolated colonies	Ensures uniform growth for accurate zone measurement. [7][13]
Optochin Disk	5 μ g ethylhydrocupreine hydrochloride	Standard concentration for susceptibility testing.[4][6]
Incubation Temperature	35-37°C	Optimal temperature for the growth of <i>S. pneumoniae</i> .[4][6]
Incubation Atmosphere	5% CO ₂	Supports the growth of capnophilic <i>S. pneumoniae</i> strains.[6][7]
Incubation Time	18-24 hours	Allows for sufficient growth and diffusion of optochin.[3][6]

Experimental Protocols

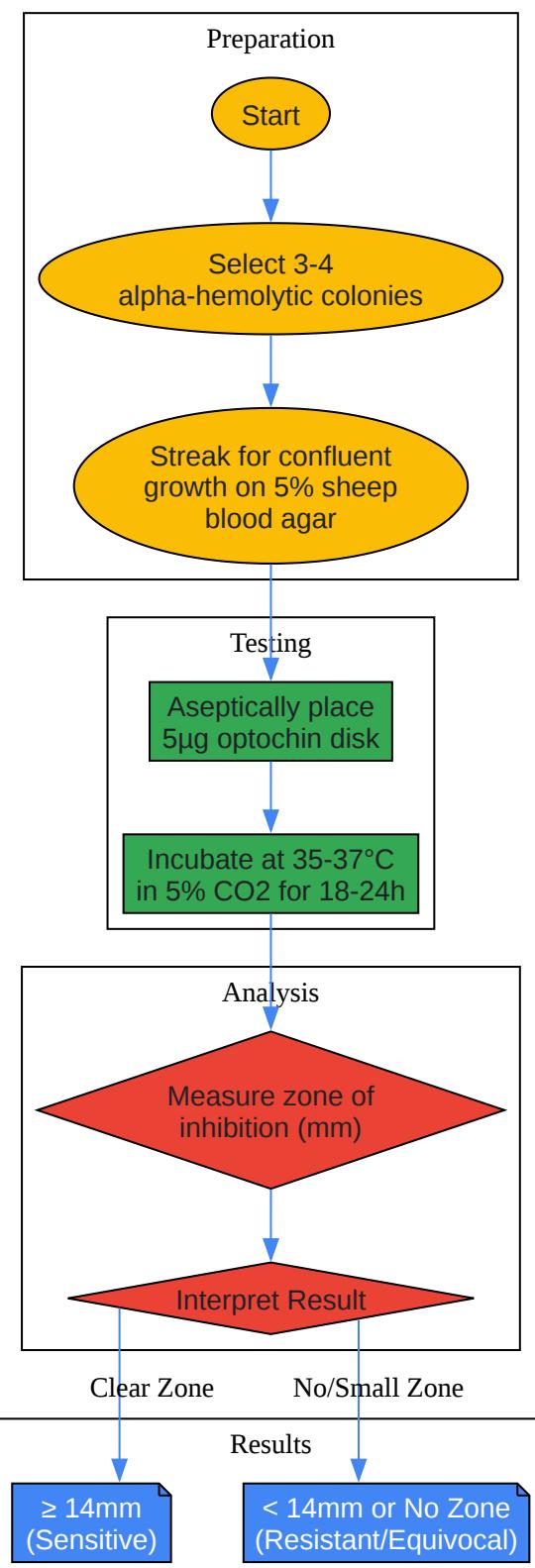
Detailed Methodology for Optochin Susceptibility Testing

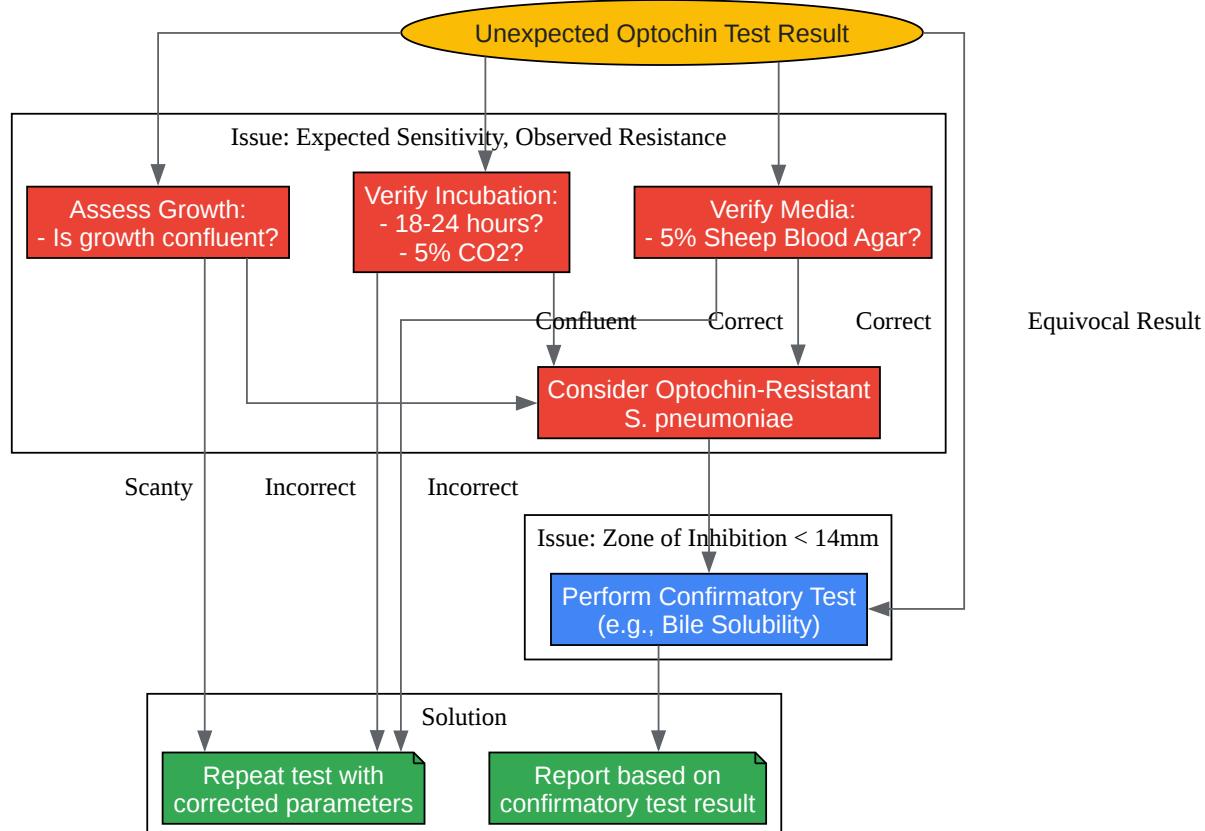
- Isolate Preparation: Select three to four well-isolated colonies of the alpha-hemolytic organism to be tested from a fresh (18-24 hour) culture.[13]
- Inoculation: Using a sterile cotton swab or inoculating loop, streak the selected colonies onto a 5% sheep blood agar plate to obtain a confluent lawn of growth.[7][13]
- Disk Placement: Aseptically, using sterile forceps, place a 5 μ g optochin disk onto the inoculated surface of the agar.[4][7] Gently tap the disk to ensure it adheres firmly to the agar surface.[7]
- Incubation: Invert the plate and incubate at 35-37°C for 18-24 hours in an environment with 5% CO₂.[4][6]

- **Result Interpretation:** After incubation, examine the plate for a zone of inhibition around the optochin disk. Measure the diameter of the zone of inhibition in millimeters (mm) using a ruler or calipers.^{[6][7]} Refer to Table 1 for interpretation.

Visualizations

Experimental Workflow



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